

Technical Guide: 7-Aminoadenine (CAS 175600-97-2)[1]

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Compound of Interest

Compound Name: 7H-Purine-6,7-diamine

CAS No.: 175600-97-2

Cat. No.: B574896

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Executive Summary

7-Aminoadenine (systematically known as **7H-Purine-6,7-diamine**; CAS 175600-97-2) is a specialized nucleobase analogue utilized in biochemical research and drug development.[1][2][3][4] Characterized by the presence of an exocyclic amino group attached to the N7 nitrogen of the purine ring, this compound serves as a critical probe for studying DNA polymerase fidelity, mutagenesis mechanisms, and Hoogsteen base-pairing dynamics. Its molecular weight of 150.14 g/mol and unique hydrogen-bonding capabilities make it a valuable scaffold in the synthesis of modified nucleosides for antiviral and anticancer therapeutics.

Part 1: Chemical Identity & Physicochemical Properties[1][5]

The precise identification of CAS 175600-97-2 is essential for avoiding confusion with other adenine derivatives (e.g., 2-aminoadenine or 8-aminoadenine).

Table 1: Core Chemical Specifications

Parameter	Specification
Common Name	7-Aminoadenine
Systematic Name	7H-Purine-6,7-diamine
CAS Registry Number	175600-97-2
Molecular Formula	C ₅ H ₆ N ₆
Molecular Weight	150.14 g/mol
Structural Class	N-Amino Purine (Hydrazine derivative)
Physical State	White to off-white crystalline solid
Solubility	Soluble in dilute acids/bases; sparingly soluble in water
Purity Standard	Typically ≥95% (HPLC) for research applications

Structural Significance

Unlike canonical adenine, which possesses a lone pair at the N7 position capable of accepting a hydrogen bond, 7-aminoadenine features an amino group (-NH₂) at this position. This modification:

- **Alters Hydrogen Bonding:** The N7-amino group acts as a hydrogen bond donor, disrupting standard Hoogsteen pairing modes.
- **Electronic Effects:** The hydrazine-like moiety (N-N) introduces unique electronic properties, affecting the pK_a of the N1 position and the stability of the glycosidic bond in corresponding nucleosides.

Part 2: Synthesis & Experimental Protocols

The synthesis of N-aminopurines is non-trivial due to the multiple nucleophilic sites on the purine ring (N1, N3, N7, N9). The most authoritative protocol involves electrophilic amination using Hydroxylamine-O-sulfonic acid (HOSA).

Mechanism of Action

The reaction proceeds via an SN2-type mechanism where the purine anion attacks the nitrogen of HOSA, displacing the sulfate group.

- Reagent: Hydroxylamine-O-sulfonic acid (HOSA) serves as the source of the electrophilic amino group (NH₂⁺).
- Regioselectivity: In alkaline conditions, amination can occur at N1, N7, or N9. The product distribution is highly dependent on the solvent and base used.

Detailed Synthesis Protocol

Note: This protocol describes the general amination of adenine derivatives. Optimization may be required for specific isomer isolation.

Reagents Required:

- Adenine (CAS 73-24-5)[1][2]
- Hydroxylamine-O-sulfonic acid (HOSA) (CAS 2950-43-8)
- Potassium Hydroxide (KOH) or Sodium Hydroxide (NaOH)
- Water (deionized) and Ethanol

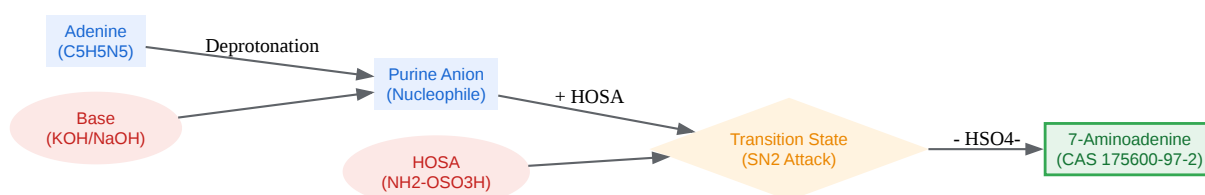
Step-by-Step Workflow:

- Dissolution: Dissolve 10 mmol of Adenine in 30 mL of 1 M KOH solution. Ensure complete dissolution by mild heating (40°C) if necessary.
- Reagent Addition: Cool the solution to 0–5°C in an ice bath. Slowly add 12 mmol of HOSA dissolved in 10 mL of water dropwise over 20 minutes. Critical: Maintain low temperature to prevent decomposition of HOSA.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. The solution may develop a precipitate.[5]
- Workup: Neutralize the solution to pH 7.0 using dilute HCl.

- Isolation: The resulting mixture typically contains 1-amino, 7-amino, and 9-amino isomers.
 - Purification: Isolate 7-aminoadenine via preparative HPLC or fractional crystallization from ethanol/water mixtures. The 7-amino isomer is often less soluble than the 1-amino derivative.
- Characterization: Verify identity using ^1H NMR ($\text{DMSO}-d_6$) and Mass Spectrometry (ESI-MS: m/z 151.1 $[\text{M}+\text{H}]^+$).

Part 3: Visualization of Synthesis Pathway

The following diagram illustrates the electrophilic amination pathway converting Adenine to 7-Aminoadenine.



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Figure 1: Electrophilic amination of Adenine to 7-Aminoadenine using HOSA.

Part 4: Applications in Drug Discovery & Research

Mutagenesis and DNA Repair Studies

7-Aminoadenine acts as a potent tool for investigating the mechanisms of base modification. Because the N7 position is critical for major groove interactions with DNA binding proteins, the introduction of an amino group creates steric and electrostatic clashes.

- Mechanism: The N7-amino group can interfere with the binding of zinc-finger proteins or polymerases that scan the major groove.

- **Utility:** Used as a negative control to validate the necessity of N7-hydrogen bond acceptors in protein-DNA complexes.

Nucleoside Analog Synthesis

The compound serves as a scaffold ("building block") for creating modified nucleosides.

- **Antiviral Research:** Modified purines are precursors to acyclic nucleoside phosphonates (e.g., Tenofovir analogs). The 7-amino modification alters the pharmacokinetic profile and resistance barrier of the resulting drugs.
- **Click Chemistry:** The exocyclic amino group can be further derivatized (e.g., via acylation or reductive amination) to attach fluorophores or affinity tags without disrupting the Watson-Crick face (N1-C6).

Structural Biology (Hoogsteen Pairing)

In standard DNA (B-form), Adenine pairs with Thymine via Watson-Crick bonds. However, in "Hoogsteen" pairing (seen in triplex DNA or damaged DNA), the N7 nitrogen is a hydrogen bond acceptor.

- **Disruption:** 7-Aminoadenine converts N7 from an acceptor to a donor.
- **Experiment:** Incorporating 7-aminoadenine into oligonucleotides forces the helix to adopt alternative conformations or destabilizes triplex structures, proving the involvement of Hoogsteen pairing.

Part 5: Safety & Handling (Self-Validating Protocol)

Working with N-amino heterocycles requires strict adherence to safety protocols due to their potential reactivity and biological activity.

- **Personal Protective Equipment (PPE):**
 - Nitrile gloves (0.11 mm minimum thickness).
 - Safety goggles with side shields.

- Lab coat.
- Respiratory Protection: Use a fume hood. If handling powder in open air, an N95 respirator is recommended to avoid inhalation of dust.
- Storage:
 - Store at -20°C (long term) or 2-8°C (short term).
 - Keep under an inert atmosphere (Argon/Nitrogen) to prevent oxidation of the hydrazine moiety.
 - Protect from light.
- Spill Management:
 - Neutralize spills with dilute bleach (sodium hypochlorite) to oxidize the hydrazine functionality before disposal.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 175600-97-2. Retrieved from [\[Link\]](#)
- Journal of the American Chemical Society (1966). Amination of Heterocycles with Hydroxylamine-O-sulfonic Acid.

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Sources

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